

Peer-reviewed literature on the comparative performance of 3-Butoxy-1-propanol

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Compound of Interest

Compound Name: 3-Butoxy-1-propanol

Cat. No.: B156417

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A Comparative Performance Review of **3-Butoxy-1-propanol** for Researchers and Drug Development Professionals.

This guide provides an objective comparison of **3-Butoxy-1-propanol** (also known as propylene glycol n-butyl ether or PnB) against other common solvents and coalescing agents. The performance data is compiled from peer-reviewed literature and technical documentation to assist researchers, scientists, and drug development professionals in making informed decisions.

Performance in Coating Formulations

3-Butoxy-1-propanol is frequently used as a coalescing agent in water-based latex coatings, where it aids in forming a continuous film as the paint dries. Its performance is often compared to other propylene glycol ethers (P-series), ethylene glycol ethers (E-series) like ethylene glycol monobutyl ether (EB), and ester alcohols like Texanol™. P-series glycol ethers, such as **3-Butoxy-1-propanol**, are often chosen as alternatives to E-series ethers to lower product toxicity while maintaining or improving performance.

Comparative Data: Coalescent Performance in Architectural Paints

The following tables summarize the performance of various coalescing agents, including propylene glycol-based ethers similar to **3-Butoxy-1-propanol**, in different paint formulations.

Table 1: High-Shear (KU) Viscosity of Interior Flat Paint with Various Coalescents and Thickeners

Coalescent	HASE Thickener	HEC Thickener	RASE Thickener
Propylene Glycol Butyl Ether (PnB)	~100	~103	~108
Diethylene Glycol Monobutyl Ether (DB)	~100	~103	~105
Texanol™	~100	~103	~105

Data synthesized from graphical representations in a study by LyondellBasell. The study evaluated the effect of different coalescents on paint rheology.

Table 2: Gloss and Dry Time of Interior/Exterior High Gloss Paint

Coalescent	60° Gloss	Set-to-Touch Time (min)	Hard-Dry Time (min)
Propylene Glycol Butyl Ether (PnB)	~85	~35	~100
Diethylene Glycol Monobutyl Ether (DB)	~85	~40	~110
Texanol™	~85	~45	~120

Data synthesized from graphical representations in a study by LyondellBasell. This study highlights the faster drying times associated with PnB compared to other coalescents.

Experimental Protocols for Coating Evaluation

Detailed methodologies for assessing the performance of coalescing agents in coatings typically follow standardized procedures, such as those from ASTM International.

1. Viscosity Measurement (ASTM D562):

- Objective: To determine the consistency of paints.
- Apparatus: A Stormer-type viscometer.
- Procedure: A container of the paint is placed on the viscometer platform. A paddle is immersed in the paint, and the weight required to produce a rotational frequency of 200 rpm is determined. The viscosity is then expressed in Krebs Units (KU).

2. Gloss Measurement (ASTM D523):

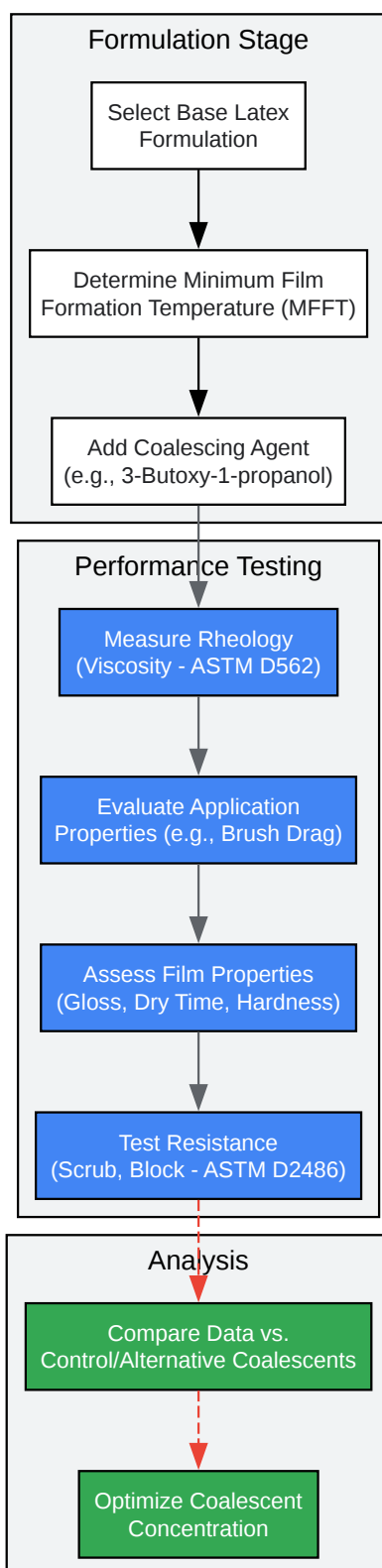
- Objective: To measure the specular gloss of nonmetallic specimens.
- Apparatus: A glossmeter with a specified incidence angle (e.g., 20°, 60°, or 85°).
- Procedure: The paint is applied to a flat, smooth substrate and allowed to dry. The glossmeter is calibrated using a standard of known gloss value. The instrument is then placed on the surface of the paint film, and the gloss value is read directly from the meter.

3. Dry Time Measurement (ASTM D1640):

- Objective: To determine the stages of drying of an organic coating.
- Procedure: The paint is applied to a substrate and tested at regular intervals.
 - Set-to-Touch Time: A cotton fiber is lightly placed on the surface and then blown off. The film is considered set-to-touch if no fibers adhere.
 - Hard-Dry Time: The thumb is pressed firmly onto the film and turned 90 degrees. The film is considered hard-dry if there is no loosening, wrinkling, or other signs of distortion.

Workflow for Coalescent Evaluation

The following diagram illustrates a typical workflow for evaluating the performance of a new coalescing agent in a paint formulation.



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Caption: Workflow for evaluating a coalescing agent in a latex paint formulation.

Performance in Cleaning Formulations

3-Butoxy-1-propanol is valued in cleaning products for its excellent solvency for oils and greases, good coupling ability in water-based systems, and moderate evaporation rate. Its amphiphilic nature, containing both a hydrophobic butyl group and a hydrophilic alcohol group, allows it to act as a bridge between water and oily soils, enhancing cleaning efficiency.

Comparative Data: Physical Properties Relevant to Cleaning

Effective cleaning performance is closely tied to a solvent's physical properties. The table below compares key properties of **3-Butoxy-1-propanol** with other common cleaning solvents.

Table 3: Comparative Physical Properties of Solvents

Property	3-Butoxy-1-propanol (PnB)	Ethylene Glycol Monobutyl Ether (EB)	Propylene Glycol Methyl Ether (PM)
Molecular Weight (g/mol)	132.20	118.17	90.12
Boiling Point (°C)	171.1	171	120
Evaporation Rate (nBuAc=1)	0.09	0.08	0.62
Solubility in Water (% by wt)	6 (moderate)	Miscible	Miscible
Surface Tension (dynes/cm @ 25°C)	26.3	27.4	27.7

(Data for **3-Butoxy-1-propanol** and EB from various supplier technical data sheets, which are consistent with values found across multiple search results. Data for PM from Stenutz.)

The lower evaporation rate of **3-Butoxy-1-propanol** provides a longer contact time on surfaces to dissolve soils compared to more volatile solvents like Propylene Glycol Methyl Ether (PM).

Its moderate water solubility and good coupling action make it particularly effective in heavy-duty, water-based cleaning formulations.

Experimental Protocol for Cleaning Efficiency

Gardner Straight Line Washability Test (Modified from ASTM D2486):

- Objective: To evaluate the cleaning efficiency of a formulation on a standardized soiled substrate.
- Apparatus: A washability and scrub test machine, a sponge or brush, and standardized pre-soiled panels (e.g., with greasy soil).
- Procedure:
 - The soiled panel is secured to the base of the washability machine.
 - A specific amount of the cleaning formulation is applied to the sponge or brush.
 - The machine is started, and the sponge/brush moves back and forth over the soiled panel for a set number of cycles.
 - The panel is rinsed with water and allowed to dry.
 - The cleaning efficiency is determined by measuring the reflectance of the cleaned area compared to the original unsoiled panel and the soiled area, using a colorimeter or spectrophotometer.
 - $\text{Efficiency (\%)} = \frac{[(\text{Reflectance of cleaned area} - \text{Reflectance of soiled area}) / (\text{Reflectance of original panel} - \text{Reflectance of soiled area})] \times 100.$

Toxicological Profile Comparison

A significant driver for the use of P-series glycol ethers like **3-Butoxy-1-propanol** is their generally lower toxicity profile compared to some E-series ethers.

Table 4: Acute Mammalian Toxicity Data

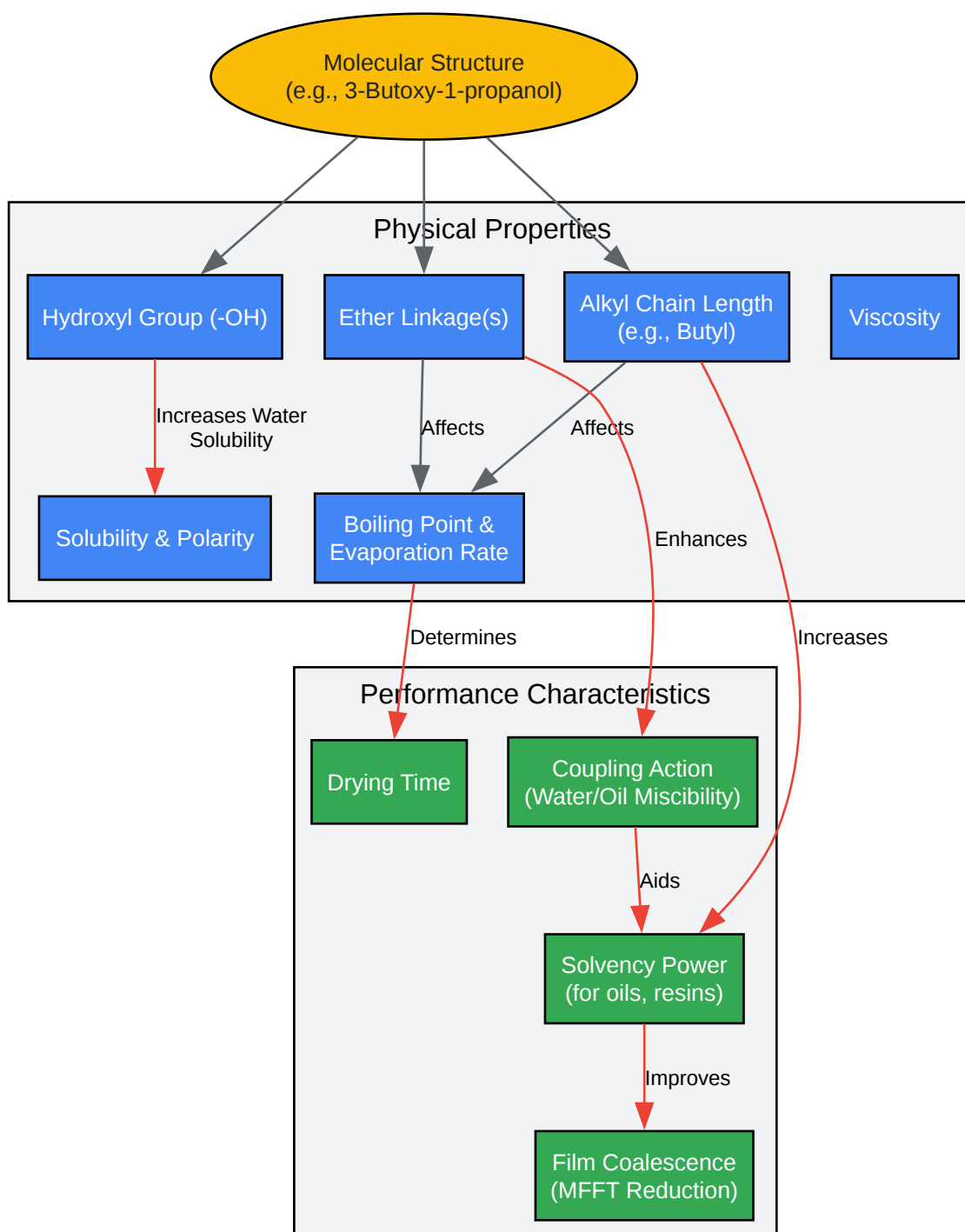
Substance	Route	Species	LD50 Value
Propylene Glycol n-Butyl Ether (PnB)	Oral	Rat	3,760 mg/kg
	Dermal	Rabbit	>2,000 mg/kg
Propylene Glycol Methyl Ether (PM)	Oral	Rat	5,180 mg/kg
	Dermal	Rabbit	13,000 mg/kg
Dipropylene Glycol Methyl Ether (DPM)	Oral	Rat	5,135 mg/kg
	Dermal	Rabbit	9,478 mg/kg

Data sourced from the OECD SIDS assessment for Propylene Glycol Ethers.

In a developmental toxicity study on rabbits, topically applied butoxypropanol showed no signs of maternal toxicity or fetal alterations at doses up to 100 mg/kg/day, establishing a developmental no-effect level greater than this dose.

Logical Relationship: Solvent Structure to Performance

The molecular structure of a glycol ether solvent directly dictates its performance characteristics. This relationship is crucial for formulation design.



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Caption: Relationship between glycol ether structure and performance attributes.

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